

Application Note: High-Resolution NMR Characterization of Dimethyl 5-Cyanoisophthalate

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Compound of Interest

Compound Name: *Dimethyl 5-Cyanoisophthalate*

CAS No.: 23340-69-4

Cat. No.: B1601083

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Introduction & Significance

Dimethyl 5-cyanoisophthalate is a critical aromatic building block possessing

symmetry.^{[1][2]} It serves as a pivotal intermediate in the synthesis of 5-substituted isophthalic acid ligands for Metal-Organic Frameworks (MOFs) and as a scaffold in medicinal chemistry for developing STAT3 inhibitors.^{[1][2]}

Accurate structural validation of this compound is challenging due to the identical electronic environments of the ester substituents, which simplifies the spectrum but requires precise integration and coupling constant analysis to rule out regioisomers (e.g., 4-cyano isomers).^{[1][2]}

This guide provides a standardized protocol for the NMR analysis of **Dimethyl 5-cyanoisophthalate**, emphasizing the detection of long-range meta-coupling (

) and the identification of the nitrile carbon in ¹³C NMR.^{[1][2]}

Experimental Protocol

Sample Preparation

To ensure high-resolution spectra with minimal solvent effects, follow this preparation standard:

Parameter	Standard Protocol (CDCl ₃)	Alternative (DMSO-d ₆)
Mass	10–15 mg (1H); 30–50 mg (13C)	Same
Solvent Vol.	600 µL (min. ^{[1][2]} depth 4.5 cm)	600 µL
Additives	TMS (0.03% v/v) as internal ref	TMS (0.03% v/v)
Tube Quality	5 mm Precision (Wilmad 507-PP or equiv)	Same
Solubility	High	High

Critical Note: Ensure the sample is free of paramagnetic impurities (e.g., Cr, Fe from synthesis catalysts) by filtering through a short plug of silica or Celite if line broadening is observed.^{[1][2]}

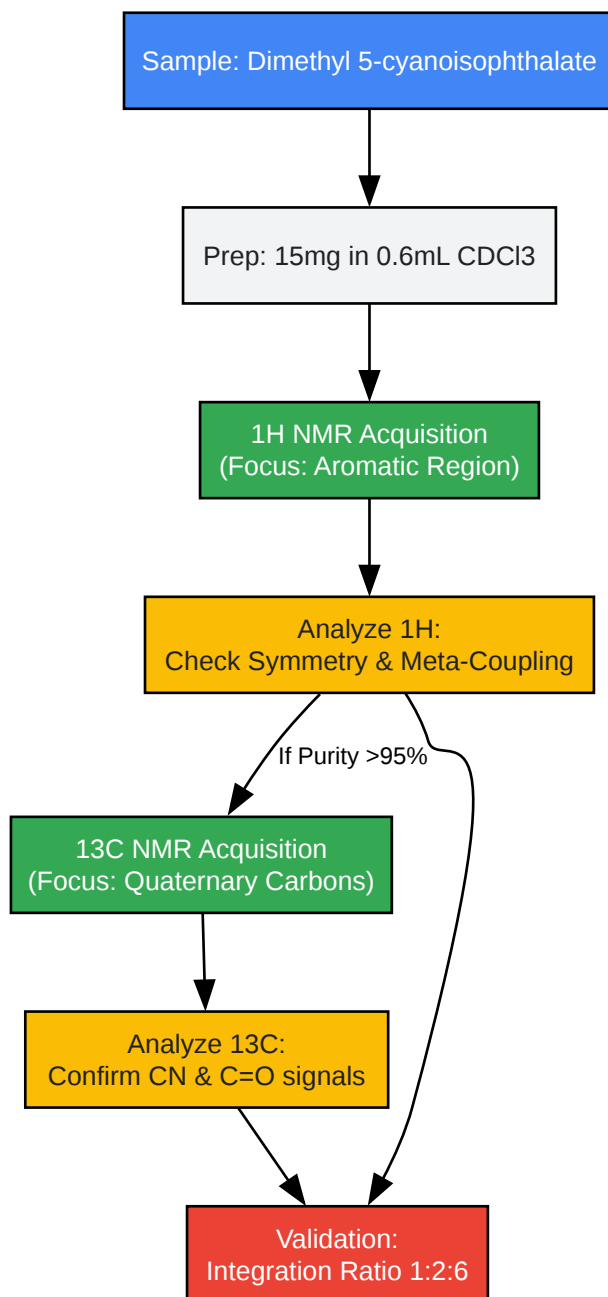
Instrument Parameters

- Temperature: 298 K (25 °C)
- Relaxation Delay (D1):
 - 1H: 1.0 s (Standard)^{[1][2]}
 - 13C:
 - 2.0 s (Critical for quaternary CN and C=O carbons to relax)^{[1][2]}
- Pulse Angle: 30° (to prevent saturation)
- Scans (NS):
 - 1H: 16 scans^{[1][2]}

- ^{13}C : 1024–2048 scans (due to low sensitivity of quaternary carbons)

Structural Analysis Workflow

The following workflow illustrates the logical progression from sample preparation to structural validation.



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Figure 1: Step-by-step analytical workflow for structural confirmation.

1H NMR Analysis (400 MHz, CDCl3)

Spectral Logic

The molecule has a plane of symmetry passing through the cyano group and the C2/C5 axis.

[1][2]

- H-2: Located between two electron-withdrawing ester groups.[1][2] This is the most deshielded proton.[1][2]
- H-4, H-6: Equivalent protons located between an ester and a cyano group.[1][2]
- Methoxy (-OCH3): Two equivalent methyl groups.[1][2]

Representative Data & Assignment

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Justification
8.94	Triplet (t)	1H		H-2	Flanked by two esters; deshielded by anisotropy of C=O.[1][2][3]
8.56	Doublet (d)	2H		H-4, H-6	Ortho to CN (strong EWG) and Ester.[1][2]
4.02	Singlet (s)	6H	-	-OCH3	Methyl esters.[1][2]

Detailed Coupling Analysis (The "W-Coupling")

A common error in analyzing 1,3,5-substituted benzenes is ignoring the fine structure.[1][2]

- Meta-Coupling (

): Protons H-2 and H-4/6 are meta to each other.^{[1][2]} They form a "W" arrangement through the carbon framework (H-C-C-C-H).^{[1][2]}

- Observation: H-2 appears as a triplet because it couples to two equivalent protons (H-4 and H-6).^{[1][2]} H-4/6 appear as a doublet because they couple to one proton (H-2).^{[1][2]}
- Troubleshooting: If peaks appear as singlets, the resolution is too low. Reprocess with a Gaussian window function (LB = -0.3, GB = 0.1) to resolve the coupling.^{[1][2]}

13C NMR Analysis (100 MHz, CDCl3)

Assignment Table

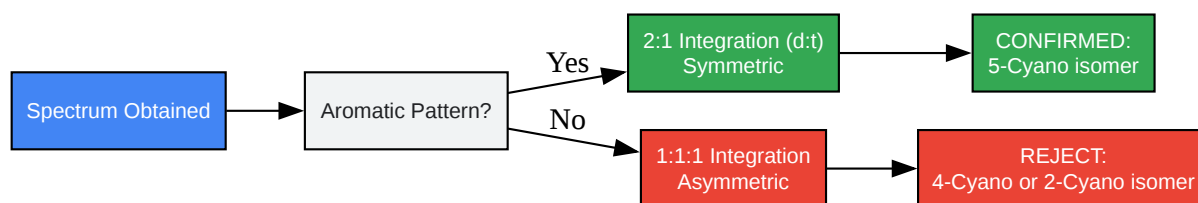
Shift (, ppm)	Type	Assignment	Notes
164.5	Quaternary	C=O	Carbonyl ester; typical range 164-167 ppm. ^{[1][2]}
136.8	CH	C-4, C-6	Aromatic CH. ^{[1][2]}
135.2	CH	C-2	Aromatic CH (between esters). ^{[1][2]}
132.1	Quaternary	C-1, C-3	Ipso to esters. ^{[1][2]}
117.5	Quaternary	-CN	Nitrile carbon (distinctive weak signal). ^{[1][2]}
114.2	Quaternary	C-5	Ipso to cyano group. ^{[1][2]}
53.1	CH3	-OCH3	Methoxy carbon. ^{[1][2]}

Critical Analysis Points

- The Nitrile Peak (117.5 ppm): This peak is often weak due to the lack of NOE enhancement (no attached protons) and long relaxation times ().^{[1][2]} Action: If not visible, increase relaxation delay (D1) to 3–5 seconds.
- Differentiation of C-2 vs C-4/6: C-4/6 are usually deshielded relative to C-2 due to the strong ortho-effect of the cyano group, though this can vary slightly with concentration.^{[1][2]} HSQC (Heteronuclear Single Quantum Coherence) is recommended for definitive assignment if ambiguity exists.^{[1][2]}

Structural Validation Logic

To confirm the structure is **Dimethyl 5-cyanoisophthalate** and not an isomer (e.g., Dimethyl 4-cyanoisophthalate), apply this logic:



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Figure 2: Decision tree for distinguishing the 5-cyano isomer from asymmetric regioisomers.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^{[1][2]} Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.^{[1][2]} (Standard reference for substituent additivity rules).
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).^{[1][4]} NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515.^{[1][2]} [Link](#)^{[1][2]}
- Zhou, H.-C., et al. (2008).^{[1][2]} Synthesis of ligand precursors for PCN-14 (Anthracene-based MOFs utilizing 5-cyanoisophthalate derivatives). Journal of the American Chemical

Society.[1][2] (Context for synthesis and characterization). [Link\[1\]\[2\]](#)

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